

A Comprehensive Technical Guide to the Grades and Physical Properties of Croscarmellose Sodium

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Compound of Interest

Compound Name: Croscarmellose sodium

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Croscarmellose sodium, a cross-linked polymer of carboxymethylcellulose sodium, is a vital superdisintegrant in the pharmaceutical industry.[1] Its efficacy in promoting the rapid disintegration of solid dosage forms like tablets and capsules is critical for ensuring optimal drug dissolution and bioavailability.[1] This technical guide provides an in-depth exploration of the different grades of **croscarmellose sodium**, their key physical properties, and the standardized methodologies used for their evaluation.

Understanding the Grades of Croscarmellose Sodium

Different grades of **croscarmellose sodium** are commercially available, primarily distinguished by their source of cellulose (wood pulp or cotton linters), particle size distribution, and other physical characteristics.[2][3][4][5] These variations can influence the performance of the disintegrant in a formulation.[3] Common commercial grades include Ac-Di-Sol®, Primellose®, SOLUTAB®, and VIVASOL®.[6][7][8][9]

Comparative Physical Properties of Croscarmellose Sodium Grades

The physical properties of **croscarmellose sodium** grades are critical to their functionality. Key parameters include the degree of substitution, loss on drying, pH, settling volume, and particle size. The following tables summarize the typical physical properties of various commercial and pharmacopeial grades.

Table 1: General Physical Properties of **Croscarmellose Sodium**

Property	Description	Typical Value/Range
Appearance	A white, greyish-white, or off-white, fibrous, free-flowing, and odorless powder. [6] [8] [10] [11]	-
Solubility	Insoluble in water but swells rapidly to many times its original volume. [6] [10]	Swells 4-8 times its original volume in under 10 seconds.
pH (1% suspension)	The pH of a 1% aqueous dispersion.	5.0 - 7.0 [12] [13] [14]

Table 2: Comparative Specifications of Commercial **Croscarmellose Sodium** Grades

Parameter	Ac-Di-Sol® SD-711	Primellose®	SOLUTAB® A	VIVASOL®
Source	-	-	Wood	Cotton Flock
Loss on Drying	≤ 10%	-	≤ 10% [15]	≤ 10% [4]
Degree of Substitution	0.60 - 0.85	-	0.6 - 0.85 [15]	-
Settling Volume (ml)	-	-	-	10.0 - 30.0 [9]
Particle Size Distribution	D10 = 17.53 μm, D50 ≈ 44–45 μm, D90 ≈ 115 μm [11]	%w/w <45 μm: 65-85%; %w/w <75 μm: min. 90%; %w/w <125 μm: min. 98% [7]	Average Mean Particle Diameter: 60 μm [15]	Max. 2% retained on a 75 μm sieve and max. 10% retained on a 45 μm sieve [9]
Bulk Density (g/cm³)	0.529 [6]	-	0.55–0.75 [8]	-

Table 3: Pharmacopeial Specifications for **Croscarmellose Sodium**

Parameter	USP-NF[16]	Ph. Eur.[17]
pH (1% w/v dispersion)	5.0 - 7.0	5.0 - 7.0
Loss on Drying	≤ 10.0%	≤ 10.0%
Degree of Substitution	0.60 - 0.85	0.60 - 0.85
Settling Volume	10.0 - 30.0 mL	10.0 - 30.0 mL
Sodium Chloride and Sodium Glycolate	≤ 0.5%	≤ 0.5%
Content of Water-Soluble Material	≤ 10.0%	-
Sulphated Ash	14.0 - 28.0%	-
Heavy Metals	≤ 10 ppm	≤ 10 ppm

Experimental Protocols for Key Physical Properties

The following are detailed methodologies for determining the key physical properties of **croscarmellose sodium** as specified in major pharmacopeias.

Determination of pH

Methodology:

- Weigh 1 gram of the **croscarmellose sodium** sample.
- Disperse the sample in 100 mL of carbon dioxide-free water.
- Stir the suspension for 5 minutes.
- Measure the pH of the resulting dispersion using a calibrated pH meter.

Determination of Loss on Drying

Methodology:

- Accurately weigh a sample of **croscarmellose sodium** in a suitable container.
- Dry the sample in an oven at 105°C for 6 hours.
- After drying, cool the sample in a desiccator to room temperature.
- Weigh the dried sample.
- Calculate the percentage loss in weight, which represents the moisture content.

Determination of Degree of Substitution

Methodology:

- Accurately weigh about 1 g of the substance and transfer it to a 500 mL conical flask.[\[17\]](#)
- Add 300 mL of a 100 g/L solution of sodium chloride and 25.0 mL of 0.1 M sodium hydroxide.
[\[17\]](#)
- Stopper the flask and allow it to stand for 5 minutes, with occasional shaking.[\[17\]](#)
- Add 0.05 mL of m-cresol purple solution and about 15 mL of 0.1 M hydrochloric acid from a burette.[\[17\]](#)
- Stopper the flask and shake. If the solution is violet, add 0.1 M hydrochloric acid in 1 mL portions until the solution turns yellow, shaking after each addition.[\[17\]](#)
- Titrate with 0.1 M sodium hydroxide until the color changes to violet.[\[17\]](#)
- The degree of substitution is calculated based on the titration results.

Determination of Settling Volume

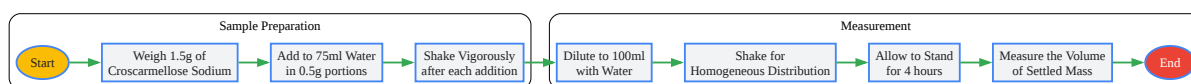
Methodology:

- Add 1.5 g of **croscarmellose sodium** in 0.5 g portions to 75 mL of water in a 100-mL graduated cylinder, shaking vigorously after each addition.[\[16\]](#)[\[17\]](#)
- Add water to make up the volume to 100 mL.[\[16\]](#)[\[17\]](#)

- Shake the cylinder again until the powder is homogeneously distributed.[16][17]
- Allow the cylinder to stand for 4 hours.[16][17]
- Measure the volume of the settled mass.[16][17]

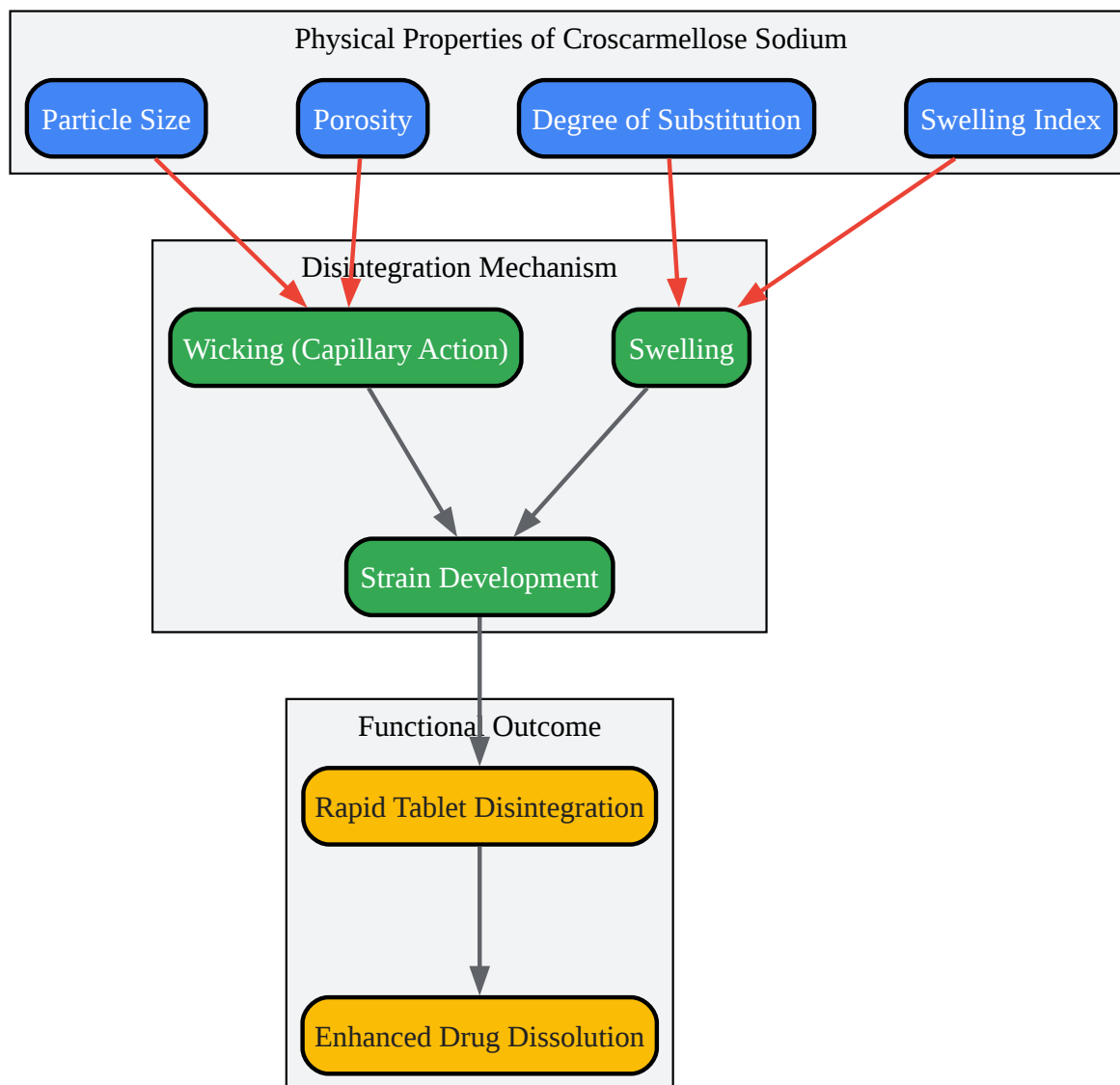
Visualizing Methodologies and Relationships

The following diagrams illustrate the experimental workflow for determining the settling volume and the logical relationship between the physical properties of **croscarmellose sodium** and its disintegration function.



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Workflow for Settling Volume Determination.



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Relationship between Physical Properties and Disintegration.

Conclusion

The selection of a suitable grade of **croscarmellose sodium** is a critical consideration in the development of solid oral dosage forms. A thorough understanding of the physical properties of different grades and the methodologies for their evaluation allows pharmaceutical scientists to optimize formulation performance, ensuring rapid disintegration and enhancing the therapeutic efficacy of the drug product. The data and protocols presented in this guide serve as a valuable resource for the informed selection and application of **croscarmellose sodium** in pharmaceutical research and development.

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